

Proper Disposal of 2-(2-Hydroxycyclohexyl)acetic Acid: A Step-by-Step Guide

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Compound of Interest

Compound Name: 2-(2-Hydroxycyclohexyl)acetic acid

Cat. No.: B11719319

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **2-(2-Hydroxycyclohexyl)acetic acid** (CAS No. 5426-58-4). Adherence to these procedures is critical for ensuring laboratory safety and environmental compliance.

Hazard Assessment and Safety Precautions

Before handling **2-(2-Hydroxycyclohexyl)acetic acid**, it is crucial to be aware of its potential hazards. While a comprehensive Safety Data Sheet (SDS) for this specific compound is not readily available in public databases, information from chemical suppliers and databases like PubChem indicates the following hazards:

- Skin Irritation: Causes skin irritation.^{[1][2]}
- Eye Irritation: Causes serious eye irritation.^{[1][2]}
- Respiratory Irritation: May cause respiratory irritation.^{[1][2]}

Personal Protective Equipment (PPE):

Based on these hazards, the following minimum PPE should be worn when handling **2-(2-Hydroxycyclohexyl)acetic acid**:

| PPE Category | Specification |
|-----------------|--|
| Hand Protection | Chemical-resistant gloves (e.g., nitrile rubber). |
| Eye Protection | Safety glasses with side-shields or chemical safety goggles. [3] |
| Skin and Body | Laboratory coat. |
| Respiratory | Use in a well-ventilated area. If dusts or aerosols may be generated, use a NIOSH-approved respirator. |

Spill Management

In the event of a spill, follow these procedures:

- **Evacuate and Ventilate:** Evacuate non-essential personnel from the immediate area and ensure adequate ventilation.
- **Containment:** For liquid spills, use an inert absorbent material like sand, earth, or vermiculite to contain the spill.[\[3\]](#)[\[4\]](#) Do not use combustible materials such as paper towels to absorb large spills. For solid spills, carefully sweep or scoop the material to avoid creating dust.
- **Collection:** Place the absorbed or swept material into a clearly labeled, sealed container for disposal.[\[3\]](#)[\[4\]](#)
- **Decontamination:** Clean the spill area thoroughly with a suitable solvent or detergent and water.
- **Waste Disposal:** Dispose of the contaminated materials as hazardous waste according to your institution's and local regulations.

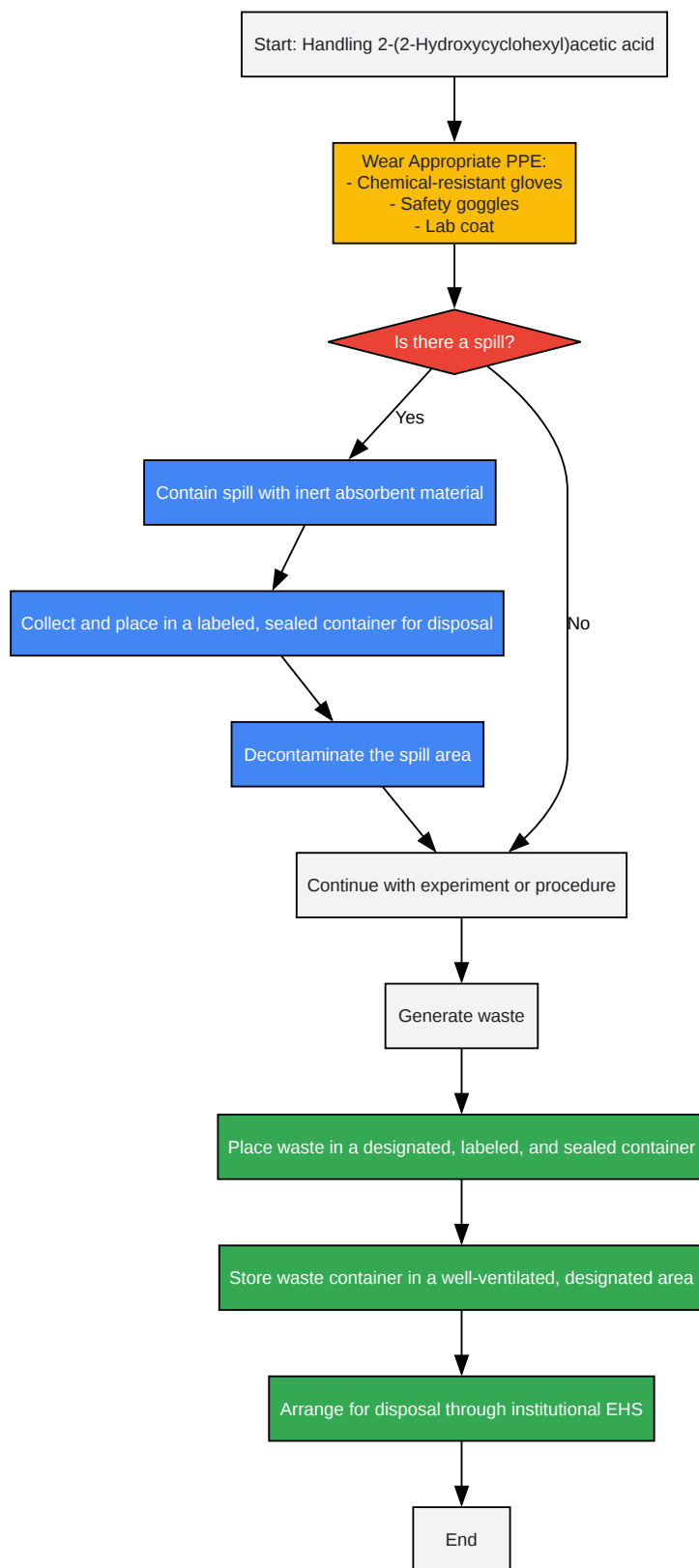
Disposal Procedures

The standard precautionary statement for disposal is to "Dispose of contents/container to an approved waste disposal plant"[2]. The following step-by-step process should be followed:

- Waste Identification: **2-(2-Hydroxycyclohexyl)acetic acid** should be treated as a non-halogenated organic waste. It should not be mixed with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) department.
- Containerization:
 - Use a designated, leak-proof, and chemically compatible waste container.
 - The container must be clearly labeled with the full chemical name: "**2-(2-Hydroxycyclohexyl)acetic acid**" and the appropriate hazard pictograms (e.g., exclamation mark for irritant).[5]
 - Keep the container securely closed when not in use.[2][3]
- Storage:
 - Store the waste container in a designated, well-ventilated satellite accumulation area.
 - Store away from incompatible materials such as strong oxidizing agents, strong acids, or strong bases.[6]
 - Keep away from sources of ignition.[3][4]
- Disposal Request:
 - Once the waste container is full or ready for disposal, follow your institution's procedures for chemical waste pickup. This typically involves submitting a request to your EHS department.
 - Do not dispose of **2-(2-Hydroxycyclohexyl)acetic acid** down the drain or in regular trash.
[3]

Experimental Workflow for Disposal

The following diagram illustrates the logical workflow for the proper disposal of **2-(2-Hydroxycyclohexyl)acetic acid**.



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References

- 1. 2-Hydroxy-2-(1-hydroxycyclohexyl)acetic acid | C₈H₁₄O₄ | CID 129925073 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. aksci.com [aksci.com]
- 3. uwm.edu [uwm.edu]
- 4. chemicals.co.uk [chemicals.co.uk]
- 5. americanelements.com [americanelements.com]
- 6. fishersci.ca [fishersci.ca]
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